

# Technical Guide: Physicochemical Properties and Synthesis of Ethyl 3-(3-nitrophenyl)-3-oxopropanoate

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physicochemical properties of **Ethyl 3-(3-nitrophenyl)-3-oxopropanoate**, a detailed experimental protocol for the determination of its boiling point, and a schematic of its chemical synthesis. This document is intended to serve as a valuable resource for professionals engaged in chemical research and drug development.

# **Physicochemical Data**

The quantitative data for **Ethyl 3-(3-nitrophenyl)-3-oxopropanoate** are summarized in the table below. It is important to note that the boiling point is a predicted value, suggesting that the compound is susceptible to decomposition at high temperatures and atmospheric pressure.



Property	Value	Source
Molecular Formula	C11H11NO5	[1]
Molecular Weight	237.21 g/mol	[1]
Melting Point	75-77 °C (lit.)	[1]
Predicted Boiling Point	314.4 ± 17.0 °C	[1]
Appearance	Light yellow to yellow solid	[1]
Storage	Sealed in dry, Room Temperature	[1]

# Experimental Protocol: Boiling Point Determination by Vacuum Distillation

Given the high predicted boiling point, standard atmospheric distillation is not recommended due to the potential for thermal decomposition. The boiling point of **Ethyl 3-(3-nitrophenyl)-3-oxopropanoate** should be determined under reduced pressure (vacuum distillation). This method lowers the boiling point to a temperature range where the compound is more stable.

### Materials and Equipment:

- Crude or purified Ethyl 3-(3-nitrophenyl)-3-oxopropanoate
- Round-bottom flask
- Claisen adapter
- Short-path distillation head with a condenser and vacuum connection
- Receiving flask
- Thermometer and thermometer adapter
- Heating mantle with a stirrer



- · Magnetic stir bar
- Vacuum pump or water aspirator
- Manometer
- Vacuum grease
- Thick-walled vacuum tubing
- Cold trap (recommended to protect the vacuum pump)
- Glass wool or aluminum foil for insulation.

#### Procedure:

- · Apparatus Assembly:
  - Ensure all glassware is clean, dry, and free of cracks or stars, as imperfections can be hazardous under vacuum.
  - Place a magnetic stir bar in the round-bottom flask containing the sample of Ethyl 3-(3-nitrophenyl)-3-oxopropanoate. The use of a stir bar is crucial for preventing bumping, as boiling stones are ineffective under vacuum.[2]
  - Lightly grease all ground-glass joints to ensure an airtight seal.
  - Assemble the distillation apparatus, including the Claisen adapter to minimize bumping of the liquid into the condenser.
  - Position the thermometer bulb just below the side arm of the distillation head to accurately measure the temperature of the vapor that is distilling.
  - Connect the vacuum adapter to a cold trap and then to the vacuum source using thickwalled tubing.
- Distillation Process:



- Turn on the stirring mechanism to ensure smooth boiling.
- Begin to evacuate the system by turning on the vacuum pump or water aspirator. The pressure should drop, and this can be monitored with a manometer.
- Once a stable, low pressure is achieved, begin to gently heat the sample using the heating mantle.
- Observe the sample for boiling and the condensation of vapor in the condenser.
- Record the temperature at which the liquid is consistently distilling and condensing into the receiving flask. This temperature is the boiling point at the recorded pressure.
- To ensure purity, it may be necessary to collect and discard an initial fraction (forerun) that may contain more volatile impurities.

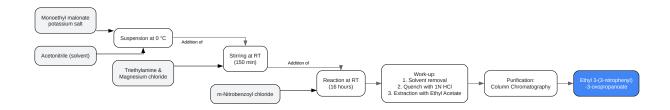
#### Shutdown Procedure:

- Once the distillation is complete, remove the heating mantle and allow the apparatus to cool to room temperature.
- Slowly and carefully vent the system to return it to atmospheric pressure. This can be done by opening a stopcock on the vacuum adapter or removing the tubing from the vacuum source.
- Turn off the vacuum pump.
- Disassemble the apparatus and collect the purified distillate.

# Synthesis of Ethyl 3-(3-nitrophenyl)-3-oxopropanoate

The synthesis of **Ethyl 3-(3-nitrophenyl)-3-oxopropanoate** can be achieved via the reaction of m-nitrobenzoyl chloride with the magnesium salt of monoethyl malonate. A detailed workflow of this synthesis is presented below.





Click to download full resolution via product page

Figure 1. Synthesis workflow for Ethyl 3-(3-nitrophenyl)-3-oxopropanoate.

### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

## References

- 1. ETHYL 3-(3-NITROPHENYL)-3-OXOPROPANOATE | 52119-38-7 [chemicalbook.com]
- 2. chem.libretexts.org [chem.libretexts.org]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties and Synthesis of Ethyl 3-(3-nitrophenyl)-3-oxopropanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1266669#ethyl-3-3-nitrophenyl-3-oxopropanoate-boiling-point]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide



accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com